

Potassium 4-bromobenzenesulfonate molecular weight and formula

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Compound of Interest

Compound Name: *Potassium 4-bromobenzenesulfonate*

Cat. No.: *B1343616*

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Technical Guide: Potassium 4-bromobenzenesulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **Potassium 4-bromobenzenesulfonate**, with a particular focus on its relevance in synthetic chemistry and drug development.

Core Compound Data

Potassium 4-bromobenzenesulfonate is an organosulfur compound that serves as a versatile intermediate in various chemical syntheses. The presence of both a bromine atom and a sulfonate group on the benzene ring allows for a range of chemical transformations, making it a valuable building block in the synthesis of more complex molecules.

Property	Value
Molecular Formula	C ₆ H ₄ BrKO ₃ S
Molecular Weight	275.16 g/mol [1]
CAS Number	66788-58-7
Appearance	White to off-white solid
Solubility	Soluble in water and alcohol

Synthesis Protocol

The synthesis of **Potassium 4-bromobenzenesulfonate** is typically achieved in a two-step process: the sulfonation of bromobenzene to form 4-bromobenzenesulfonic acid, followed by neutralization with a potassium salt to yield the final product.

Step 1: Sulfonation of Bromobenzene to 4-Bromobenzenesulfonic Acid

This procedure is based on a general method for the sulfonation of aromatic compounds.

- Materials:
 - Bromobenzene
 - Fuming sulfuric acid (oleum) or chlorosulfonic acid
 - Inert solvent (e.g., dichloromethane)
 - Ice
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, place the bromobenzene in an inert solvent.
 - Cool the flask in an ice bath.

- Slowly add fuming sulfuric acid or chlorosulfonic acid to the cooled solution with continuous stirring. The temperature should be maintained below 25 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat gently (e.g., to 50-60 °C) for a designated period to ensure complete reaction.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture over ice to quench the reaction. The 4-bromobenzenesulfonic acid will precipitate out of the solution.
- Isolate the solid product by filtration, wash with cold water, and dry.

Step 2: Neutralization to form **Potassium 4-bromobenzenesulfonate**

This procedure follows the general principle of acid-base neutralization to form a salt.

- Materials:
 - 4-bromobenzenesulfonic acid (from Step 1)
 - Potassium hydroxide (KOH) or Potassium carbonate (K_2CO_3) solution
 - Water
 - Ethanol
- Procedure:
 - Dissolve the crude 4-bromobenzenesulfonic acid in water.
 - Slowly add a solution of potassium hydroxide or potassium carbonate with stirring until the solution reaches a neutral pH (approximately 7).
 - The resulting solution contains **Potassium 4-bromobenzenesulfonate**.
 - To isolate the salt, the water can be removed under reduced pressure.

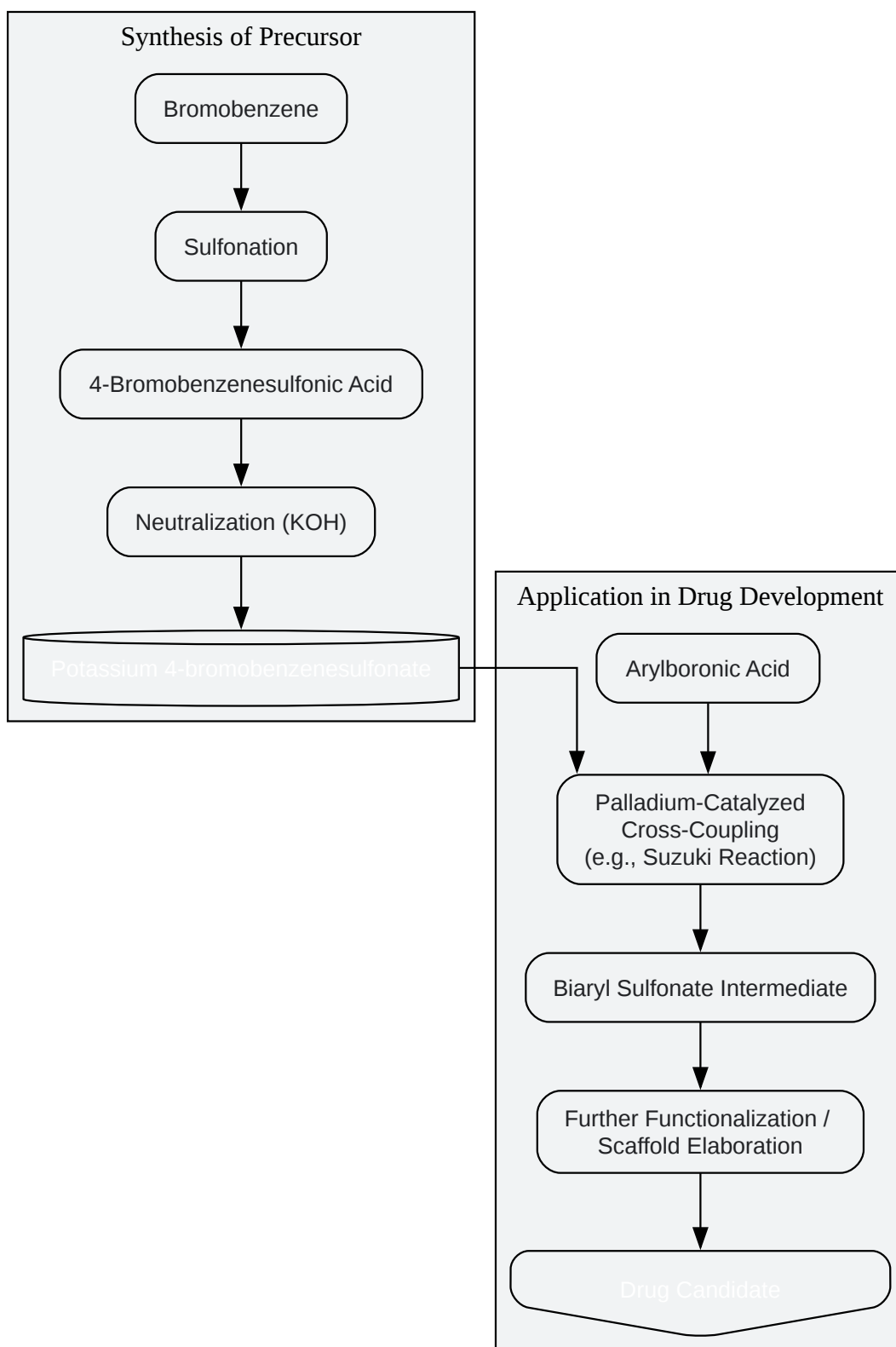
- The solid product can be further purified by recrystallization from a suitable solvent system, such as ethanol-water.

Applications in Drug Development

Aryl sulfonates and aryl bromides are pivotal precursors in the synthesis of pharmaceutical compounds. The bromine atom in **Potassium 4-bromobenzenesulfonate** makes it an excellent substrate for palladium-catalyzed cross-coupling reactions, such as the Suzuki and Heck reactions. These reactions are fundamental in creating carbon-carbon bonds, a critical step in the assembly of complex drug molecules.

The sulfonate group can also be a key functional handle or be part of the final molecular scaffold, contributing to the pharmacological properties of the drug.

Below is a diagram illustrating a logical workflow for the utilization of **Potassium 4-bromobenzenesulfonate** in a typical drug discovery pipeline.



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Caption: Synthetic pathway and application of **Potassium 4-bromobenzenesulfonate**.

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References

- 1. Preparing a soluble salt by neutralisation | Class experiment | RSC Education [edu.rsc.org]
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